

An In-depth Technical Guide to 2-Decanone

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Compound of Interest

Compound Name: 2-Decanone

Cat. No.: B165314

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-decanone**, along with a detailed experimental protocol for its synthesis.

Core Properties of 2-Decanone

2-Decanone, also known as methyl octyl ketone, is a ketone with the chemical formula $C_{10}H_{20}O$.^[1] It is a colorless to very slight yellow liquid with a characteristic fatty, peachy, and aldehyde-like aroma.^{[1][2]} This compound is found in various natural sources and is utilized as a flavoring agent, fragrance ingredient, and as a solvent and intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative properties of **2-decanone**.

Property	Value	Source(s)
Molecular Formula	C10H20O	[1] [2] [3] [4]
Molecular Weight	156.27 g/mol	[5] [6]
CAS Number	693-54-9	[2] [4] [5] [6]
Density	0.825 g/mL at 25 °C	[7]
Boiling Point	211 °C	[2] [7]
Melting Point	3.5 °C	[2] [7]
Flash Point	86 °C (closed cup)	
Refractive Index	n _{20/D} 1.425	[2]
Water Solubility	Insoluble	[2] [7]
Vapor Pressure	0.248 mmHg at 25°C	[2]

Experimental Protocol: Synthesis of 2-Decanone via Wacker-Tsuji Oxidation

A common method for the synthesis of **2-decanone** is the Wacker-Tsuji oxidation of a terminal olefin, such as 1-decene.[\[5\]](#) This protocol details the general procedure for this reaction.

Materials:

- 1-Decene (olefin)
- Acetonitrile (CH₃CN)
- Water (H₂O)
- Palladium(II) chloride (PdCl₂)
- Chromium(VI) oxide (CrO₃)
- Ethyl acetate (EtOAc)

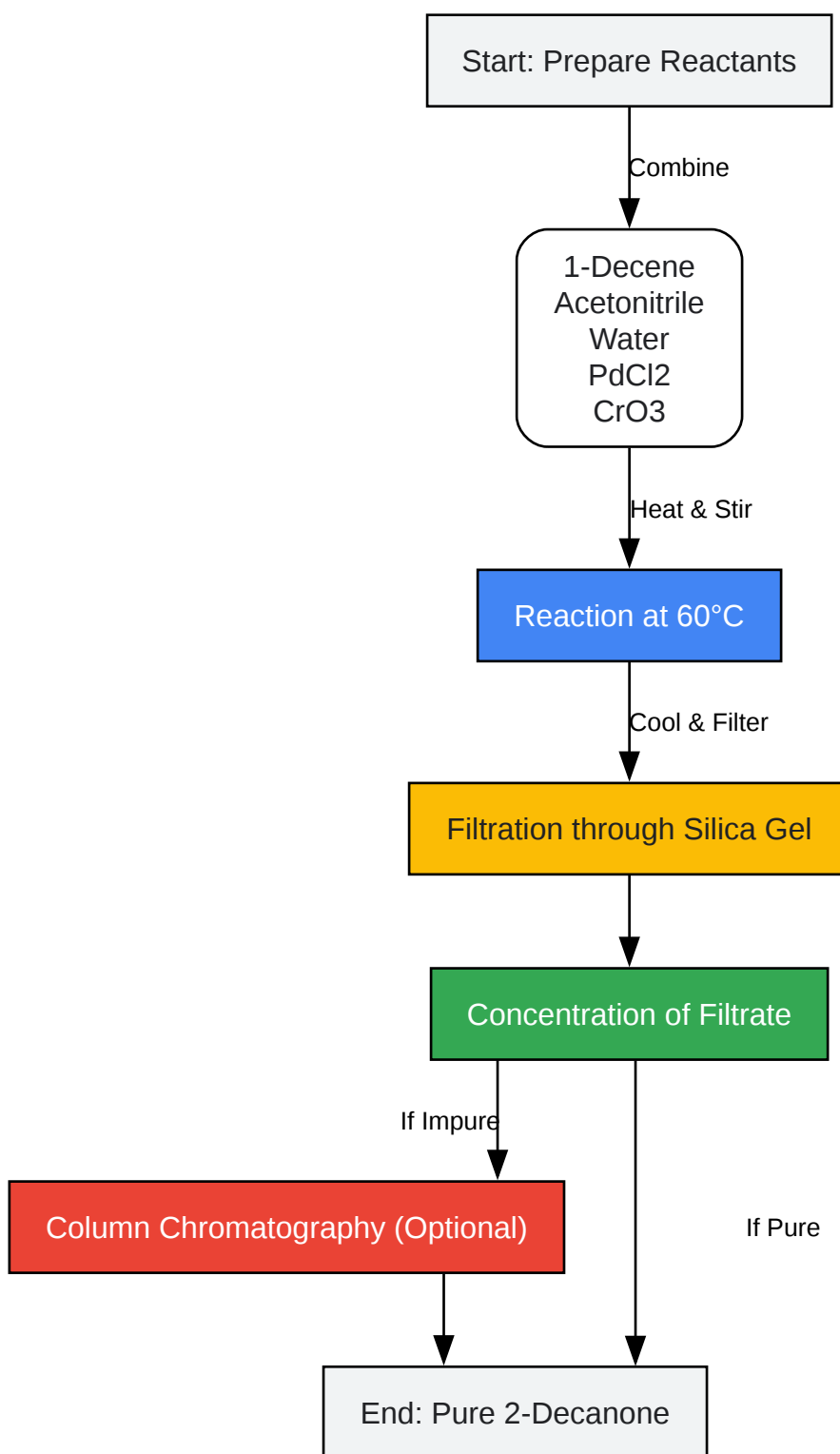
- Silica gel
- Petroleum ether

Procedure:

- To a stirred solution of 1-decene (0.4 mmol) in a mixture of acetonitrile (3.5 mL) and water (0.5 mL), add palladium(II) chloride (3.6 mg, 0.02 mmol, 5 mol%) and chromium(VI) oxide (20 mg, 0.6 mmol, 0.5 equiv) at room temperature.[\[5\]](#)
- Warm the reaction mixture to 60°C and stir for the specified time in a closed flask.[\[5\]](#)
- After the reaction is complete, filter the mixture through a small pad of silica gel.[\[5\]](#)
- Wash the silica gel pad with ethyl acetate and concentrate the filtrate.[\[5\]](#)
- If necessary, purify the resulting residue by silica gel column chromatography using a petroleum ether/ethyl acetate mixture as the eluent to afford the pure **2-decanone**.[\[5\]](#)

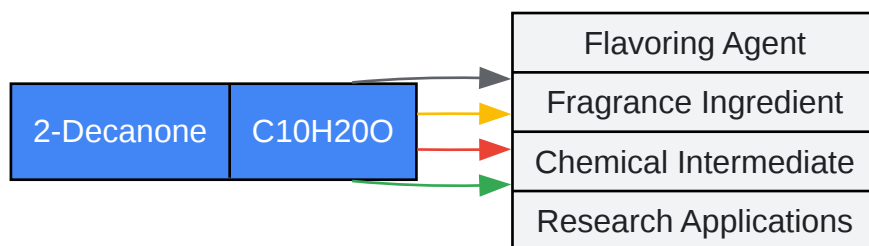
Visualizations

The following diagrams illustrate the logical workflow of the **2-decanone** synthesis and a conceptual representation of its applications.



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Caption: Workflow for the synthesis of **2-decanone**.



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Caption: Key application areas of **2-decanone**.

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